

Application Notes: Coupling Strategies for Dioxoisoindolin-O-PEG-OH (MW 2000)

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Compound of Interest

Compound Name: *Dioxoisoindolin-O-PEG-OH (MW 2000)*

Cat. No.: *B15542583*

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Introduction

Dioxoisoindolin-O-PEG-OH (MW 2000) is a heterobifunctional linker commonly utilized in bioconjugation, drug delivery, and nanotechnology. It is a key component in the synthesis of Proteolysis Targeting Chimeras (PROTACs), where it serves as a flexible spacer connecting a target protein-binding ligand to an E3 ligase-recruiting ligand.[1][2] The molecule consists of three key components: a hydroxyl (-OH) group for covalent attachment, a polyethylene glycol (PEG) spacer (MW 2000) that enhances solubility and optimizes spatial orientation, and a dioxoisoindolin (phthalimide) group, which serves as a stable protecting group for a primary amine.

This bifunctional nature allows for two distinct, sequential coupling strategies:

- Coupling via the Hydroxyl (-OH) Terminus: The terminal hydroxyl group can be activated or converted into a more reactive functional group (e.g., a carboxylic acid or an activated carbonate) to facilitate conjugation with a target molecule.
- Coupling via the Dioxoisoindolin (Phthalimide) Terminus: The phthalimide group can be chemically removed (deprotected) to reveal a reactive primary amine, which can then be coupled to a second molecule of interest.

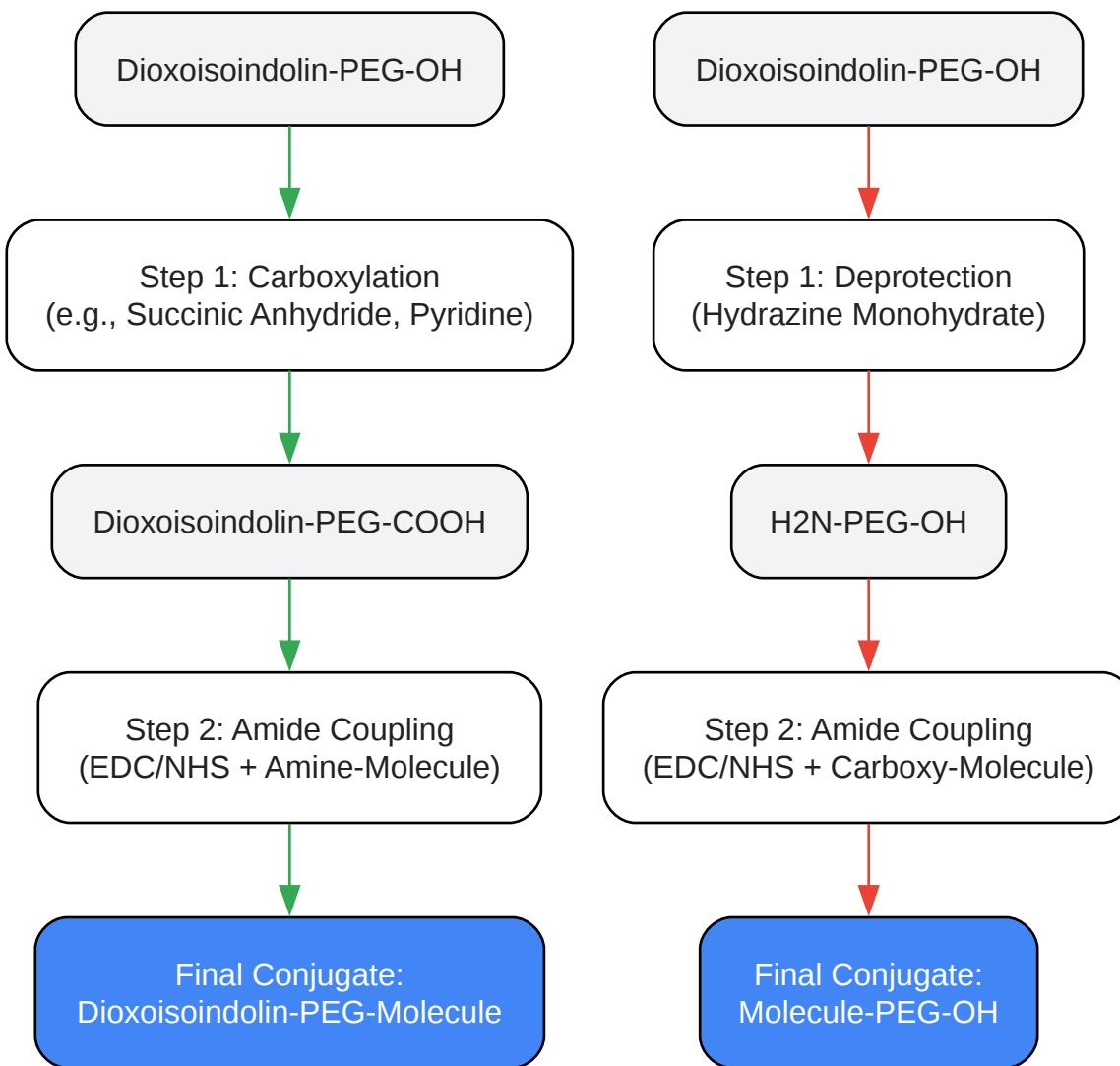
These application notes provide detailed protocols for the covalent conjugation of molecules to either end of the Dioxoisoindolin-O-PEG-OH linker.

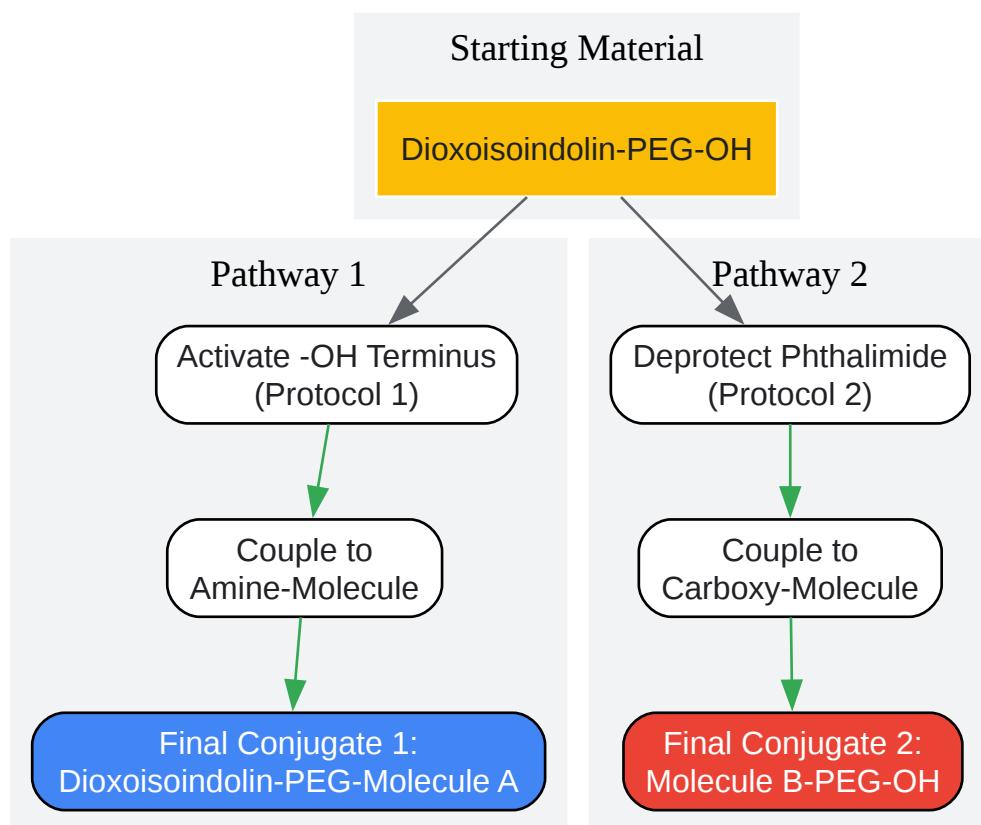
Experimental Protocols

Protocol 1: Coupling via the Hydroxyl (-OH) Terminus

This protocol involves a two-step process. First, the terminal hydroxyl group is converted to a carboxylic acid. Second, the newly formed carboxylic acid is coupled to an amine-containing molecule using standard carbodiimide chemistry.

Workflow for Coupling via the Hydroxyl Terminus





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References

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- 2. 化合物 Dioxoisindolin-O-PEG-OH (MW 2000)|T17830|TargetMol - ChemicalBook [m.chemicalbook.com]
- 3. To cite this document: BenchChem. [Application Notes: Coupling Strategies for Dioxoisindolin-O-PEG-OH (MW 2000)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15542583#experimental-conditions-for-coupling-dioxoisindolin-o-peg-oh-mw-2000>]

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